

# BARDAC 208M Technical Support Center: Material Compatibility Guide

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## Compound of Interest

Compound Name: BARDAC 208M

Cat. No.: B1167727

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the compatibility of **BARDAC 208M**, a fourth-generation quaternary ammonium compound blend, with common laboratory materials.

## Frequently Asked Questions (FAQs)

Q1: What is **BARDAC 208M** and what is its primary application in a laboratory setting?

A1: **BARDAC 208M** is a disinfectant and sanitizer that is effective against a broad spectrum of microorganisms, including bacteria, fungi, and viruses.[1][2][3][4][5][6] In a laboratory setting, it is used for the disinfection of hard, non-porous surfaces such as benchtops, equipment, and floors.[1]

Q2: Is **BARDAC 208M** generally safe for use on common laboratory plastics?

A2: At recommended use concentrations, **BARDAC 208M** is generally considered safe for use on many common plastics.[1] However, prolonged exposure or use of high concentrations of quaternary ammonium compounds can lead to environmental stress cracking (ESC) in some polymers.[7][8] It is always recommended to test compatibility on a small, inconspicuous area first.

Q3: Can **BARDAC 208M** be used to disinfect metallic surfaces and equipment?

A3: Yes, **BARDAC 208M** is generally compatible with metals such as stainless steel.[1] However, its corrosive properties, particularly in concentrated form, suggest that prolonged contact with more reactive metals should be avoided.[9] Always rinse metallic surfaces with sterile water after disinfection unless otherwise specified by the equipment manufacturer.

Q4: What is the recommended procedure for disinfecting surfaces with **BARDAC 208M**?

A4: It is crucial to follow the manufacturer's instructions for dilution and application. Generally, the diluted solution is applied to a pre-cleaned surface and must remain wet for a specific contact time to ensure efficacy. Personal protective equipment, such as gloves and safety glasses, should be worn during handling and application.[10][11]

Q5: Are there any known incompatibilities with specific laboratory materials?

A5: While specific data for **BARDAC 208M** is limited, quaternary ammonium compounds in general can be incompatible with certain materials. For instance, some plastics may become brittle or crack with repeated exposure.[7][8] Formulations with a higher pH or those containing amines or alcohols have a greater tendency to cause damage to plastics.[7] It is advisable to consult general chemical resistance charts and conduct specific testing for critical applications.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Cracking, crazing, or brittleness of plastic components after disinfection.	Environmental Stress Cracking (ESC) due to incompatibility with the quaternary ammonium compound formulation. High concentration of BARDAC 208M used. Prolonged contact time.	Discontinue use on the affected material. Test alternative disinfectants. If BARDAC 208M must be used, ensure it is at the correct dilution and minimize contact time. Consult the equipment manufacturer's guidelines for compatible disinfectants.
Discoloration or staining of surfaces.	Chemical interaction between BARDAC 208M and the surface material or residues on the surface.	Thoroughly pre-clean surfaces before disinfection. Test for colorfastness on a small, hidden area before widespread use. Rinse with sterile water after the recommended contact time if permissible for the surface.
Corrosion or pitting on metallic surfaces.	The corrosive nature of BARDAC 208M, especially in its concentrated form. Extended exposure time.	Use the correct dilution of BARDAC 208M. Avoid prolonged contact with metallic surfaces. Rinse thoroughly with sterile water after the required contact time.
Reduced efficacy of disinfection.	Presence of organic soil. Incorrect dilution. Insufficient contact time. Hard water used for dilution.	Always pre-clean surfaces to remove organic matter. Prepare fresh dilutions according to the manufacturer's instructions. Ensure the surface remains wet for the entire recommended contact time. Use deionized or distilled water for dilution if hard water is suspected to be an issue.

## Material Compatibility Data

The following tables summarize the expected compatibility of **BARDAC 208M** with various laboratory materials based on general data for quaternary ammonium compounds. It is crucial to perform specific testing for your application and conditions.

Table 1: Plastics

Material	Expected Compatibility	Potential Issues
Polypropylene (PP)	Good	Generally resistant.
High-Density Polyethylene (HDPE)	Good	Generally resistant.
Polyvinyl Chloride (PVC)	Fair to Good	Some formulations may cause stiffening or discoloration over time.
Polycarbonate (PC)	Poor to Fair	Prone to environmental stress cracking.[8]
Acrylic (PMMA)	Poor	Can cause cracking and crazing.
Polystyrene (PS)	Poor	Can be attacked by the solvent components.

Table 2: Metals

Material	Expected Compatibility	Potential Issues
Stainless Steel (304, 316)	Excellent	Generally resistant to corrosion by diluted solutions.
Aluminum	Fair	May be susceptible to corrosion with prolonged contact.
Carbon Steel	Poor	Prone to corrosion.
Brass	Fair	May tarnish or corrode over time.

Table 3: Elastomers

Material	Expected Compatibility	Potential Issues
Silicone	Good	Generally resistant.
EPDM	Good	Generally resistant.
Nitrile (Buna-N)	Fair	May experience swelling or degradation with prolonged exposure.
Neoprene	Fair	May experience some degradation over time.

## Experimental Protocols

### Protocol 1: Material Immersion Test for Compatibility Assessment

This protocol outlines a method to assess the compatibility of a material with **BARDAC 208M** through immersion.

Materials:

- Test material coupons (e.g., 1x1 inch squares)

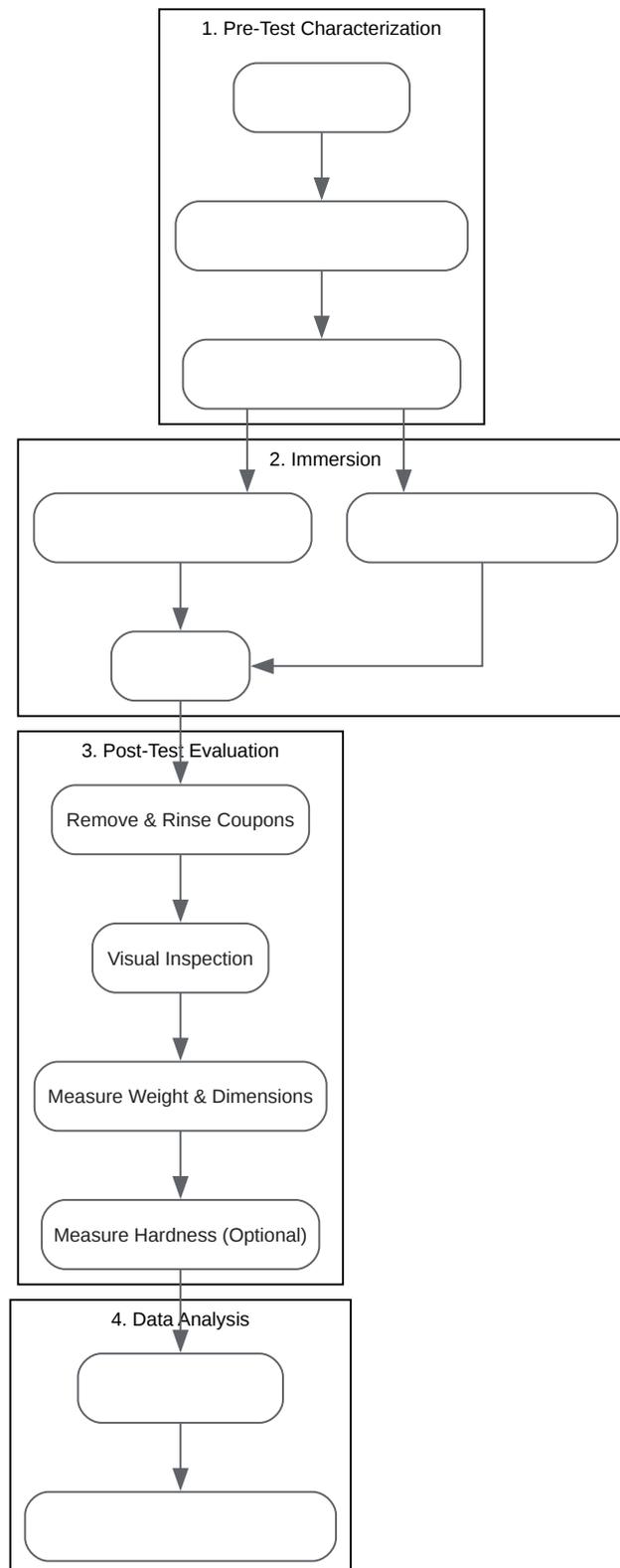
- **BARDAC 208M** solution at desired use-concentration
- Control solution (e.g., deionized water)
- Sealed containers (e.g., glass jars with PTFE-lined caps)
- Analytical balance
- Calipers
- Hardness tester (optional)
- Microscope or magnifying glass

Procedure:

- Pre-Test Characterization:
  - Visually inspect each material coupon for any pre-existing defects.
  - Measure and record the weight, dimensions, and hardness (if applicable) of each coupon.
- Immersion:
  - Place each coupon in a separate, labeled container.
  - Add enough **BARDAC 208M** solution to completely submerge the coupon.
  - For control, place identical coupons in containers with deionized water.
  - Seal the containers and store them at a controlled temperature for a specified duration (e.g., 24 hours, 7 days, 30 days).
- Post-Test Evaluation:
  - Carefully remove the coupons from the solutions.
  - Rinse the coupons with deionized water and allow them to dry completely.

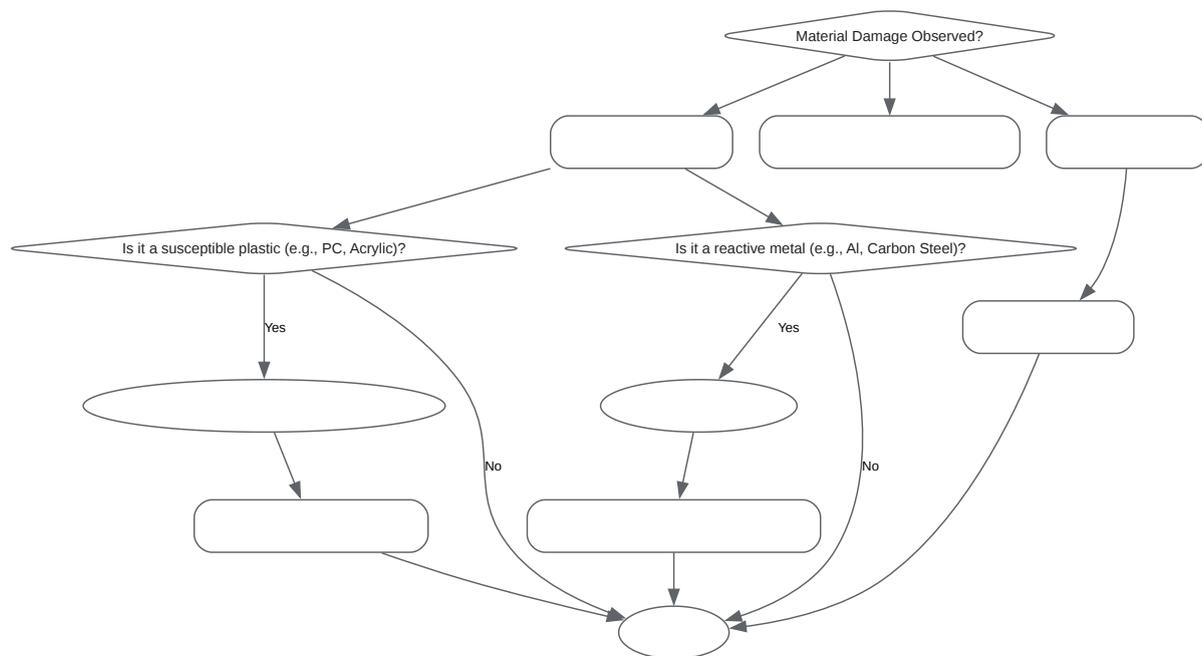
- Visually inspect for any changes such as swelling, shrinking, discoloration, cracking, or crazing.
- Measure and record the final weight, dimensions, and hardness.
- Data Analysis:
  - Calculate the percentage change in weight and dimensions.
  - Compare the post-test observations and measurements with the pre-test data and the control samples.

## Diagrams



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Caption: Workflow for Material Compatibility Immersion Test.



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Caption: Troubleshooting Logic for Material Damage.

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Address: 3281 E Guasti Rd

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